

Essential Safety and Logistical Information for Handling UMB24

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Compound of Interest

Compound Name: UMB24

Cat. No.: B15618492

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This document provides essential safety protocols, handling procedures, and disposal plans for the putative sigma-2 preferring antagonist, **UMB24**. Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of research outcomes.

Chemical Identification

Identifier	Value
Name	UMB24
Systematic Name	1-(2-phenylethyl)-4-(pyridin-2-yl)piperazine
CAS Number	1033-69-8
Molecular Formula	C ₁₇ H ₂₁ N ₃
Molecular Weight	267.37 g/mol
Description	A research chemical identified as a putative sigma-2 preferring antagonist. It is intended for laboratory research use only and is not for human or veterinary use. ^[1]

Personal Protective Equipment (PPE)

Due to the hazardous nature of piperazine derivatives, the following personal protective equipment is mandatory when handling **UMB24** to minimize exposure risk.

PPE Category	Required Item	Specifications and Remarks
Eye Protection	Safety glasses with side-shields or Goggles	Must conform to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant gloves	Nitrile rubber with a minimum layer thickness of 0.11 mm is recommended. Gloves should be inspected for integrity before each use and disposed of properly.
Body Protection	Laboratory Coat	A long-sleeved lab coat is required to protect against skin contact.
Respiratory Protection	Respirator	For handling that may generate dust or aerosols, a P95 (US) or P1 (EU EN 143) particle respirator is recommended for nuisance exposures. For higher-level protection, a type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator should be used. All respiratory equipment must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). ^{[2][3][4][5]}

Operational and Disposal Plans

Handling and Storage

- Handling: Handle **UMB24** in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols. Avoid all contact with skin and eyes.

- **Storage:** Store in a cool, dry, and well-ventilated location. The container should be kept tightly sealed. The recommended storage temperature is -20°C.[1]

Disposal Plan

UMB24 and any contaminated packaging or materials should be treated as hazardous waste. Disposal must be conducted by a licensed professional waste disposal service in strict accordance with all federal, state, and local environmental regulations.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and plenty of water. Seek medical attention.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1][2][3]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek immediate medical attention.[1][2]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Hazardous Combustion Products:** Combustion may produce toxic fumes of carbon oxides and nitrogen oxides.
- **Firefighter Protection:** Firefighters should wear a self-contained breathing apparatus and full protective gear.

Experimental Protocols

Preparation of Stock Solutions

The following table provides a guide for preparing stock solutions of **UMB24**. The choice of solvent (e.g., DMSO, ethanol) should be determined by the specific requirements of the experimental protocol.

Desired Concentration	Volume of Solvent for 1 mg of UMB24	Volume of Solvent for 5 mg of UMB24	Volume of Solvent for 10 mg of UMB24
0.1 mM	37.40 mL	187.01 mL	374.01 mL
0.5 mM	7.48 mL	37.40 mL	74.80 mL
1.0 mM	3.74 mL	18.70 mL	37.40 mL
5.0 mM	0.75 mL	3.74 mL	7.48 mL

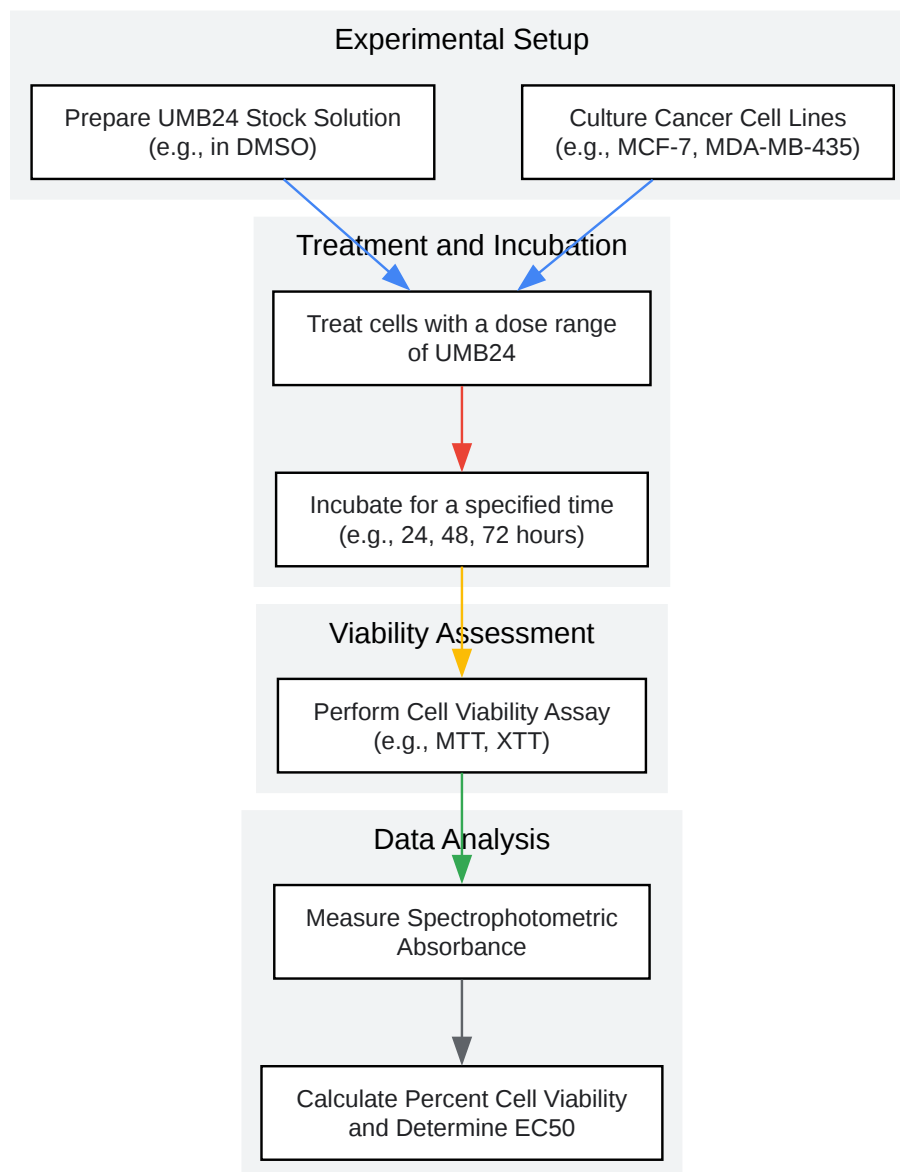
Signaling Pathway and Mechanism of Action

UMB24 functions as an antagonist of the sigma-2 receptor, which has been identified as Transmembrane Protein 97 (TMEM97).[2] The sigma-2 receptor is of significant interest in biomedical research due to its overexpression in various cancer cell lines and its involvement in neurological diseases.[2][6]

While sigma-2 receptor agonists have been shown to induce apoptosis in tumor cells, often through the activation of caspase-3, the mechanism of action for antagonists like **UMB24** is understood to be different.[2][5] Antagonists are thought to modulate cell proliferation and survival pathways, though the precise downstream signaling cascade is an area of active investigation.

The following diagram outlines a typical experimental workflow to assess the biological effect of a sigma-2 receptor antagonist on cancer cell viability.

Experimental Workflow for Assessing UMB24 Activity on Cancer Cell Viability



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Caption: A procedural workflow for the quantitative assessment of **UMB24**'s effect on cancer cell viability.

This experimental design allows for the determination of **UMB24**'s potency in modulating cell viability, providing insights into its potential as a therapeutic agent. Further molecular studies are necessary to fully elucidate the downstream signaling pathways affected by sigma-2 receptor antagonism.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling UMB24]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15618492/docs#essential-safety-and-logistical-information-for-handling-umb24>]

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